

# Performance comparison of Pigment Yellow 182 in different polymer matrices

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Pigment Yellow 182

Cat. No.: B1619675

[Get Quote](#)

## Performance Showdown: Pigment Yellow 182 in Diverse Polymer Matrices

For researchers, scientists, and professionals in material science and product development, selecting the right pigment is a critical decision that impacts the final product's performance and aesthetic appeal. This guide provides a comprehensive comparison of **Pigment Yellow 182**'s performance in various polymer matrices against other commonly used yellow pigments. The information presented is based on available technical data and standardized testing protocols to ensure objectivity and aid in making informed decisions.

## Overview of Pigment Yellow 182

**Pigment Yellow 182** is a single azo pigment known for its brilliant yellow shade.<sup>[1]</sup> While it has found applications in paints and inks, its use in plastics is less documented, with specific performance data being scarce.<sup>[1][2]</sup> Available information suggests it possesses good lightfastness and solvent resistance.<sup>[1][2]</sup> One source indicates a lightfastness rating of 7 on the Blue Wool Scale and a heat resistance of 150°C for 30 minutes, primarily in paint systems.<sup>[1]</sup> It has also been noted for its suitability in chlorinated polypropylene.<sup>[2]</sup> However, for a thorough evaluation in common polymer matrices, a comparison with established alternatives is essential.

## Comparative Performance Analysis

To provide a clear perspective, the following tables summarize the performance of **Pigment Yellow 182** alongside several alternative high-performance yellow pigments in key polymer matrices such as polyolefins, PVC, and engineering plastics. The data is compiled from various technical datasheets and industry publications.

#### Performance in Polyolefins (HDPE, PP)

Pigment	Heat Stability (°C)	Lightfastness (Full Shade, 1-8)	Migration Resistance (1-5)
Pigment Yellow 182	Data Not Available	Data Not Available	Data Not Available
Pigment Yellow 138	290	7-8	5
Pigment Yellow 151	280	7-8	5
Pigment Yellow 154	280	8	5
Pigment Yellow 180	300	7-8	5
Pigment Yellow 181	300	8	5
Pigment Yellow 191	300	7	5

#### Performance in Polyvinyl Chloride (PVC)

Pigment	Heat Stability (°C)	Lightfastness (Full Shade, 1-8)	Migration Resistance (1-5)
Pigment Yellow 182	Data Not Available	Data Not Available	Data Not Available
Pigment Yellow 138	200	7-8	5
Pigment Yellow 151	200	7-8	5
Pigment Yellow 154	200	8	5
Pigment Yellow 180	200	7-8	5
Pigment Yellow 181	200	8	5
Pigment Yellow 191	200	7	5

## Performance in Engineering Plastics (e.g., ABS, PC, PET)

Pigment	Heat Stability (°C)	Lightfastness (Full Shade, 1-8)
Pigment Yellow 182	Data Not Available	Data Not Available
Pigment Yellow 138	>300	7-8
Pigment Yellow 151	290	7-8
Pigment Yellow 154	290	8
Pigment Yellow 180	300	7-8
Pigment Yellow 181	320	8
Pigment Yellow 191	>300	7

## Experimental Protocols

The performance data presented in this guide is based on standardized testing methodologies to ensure consistency and comparability. The following are detailed protocols for the key experiments cited.

### Heat Stability Testing

The heat stability of pigments in a specific polymer is determined by compounding the pigment into the polymer and then subjecting the colored polymer to progressively higher temperatures. The temperature at which a noticeable color change occurs is recorded as the heat stability limit.

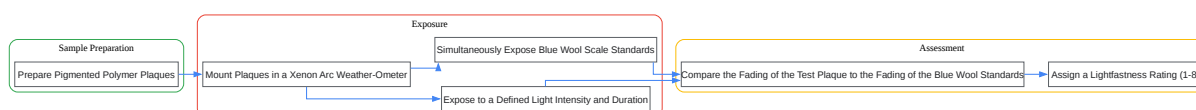


[Click to download full resolution via product page](#)

## Workflow for Heat Stability Testing of Pigments in Polymers.

## Lightfastness Testing

Lightfastness is evaluated by exposing the pigmented polymer to a controlled light source that simulates sunlight. The degree of color fading is then assessed against a standardized scale.



[Click to download full resolution via product page](#)

## Workflow for Lightfastness Testing of Pigments in Polymers.

## Migration Resistance Testing

Migration resistance is the ability of a pigment to remain within the polymer matrix and not bleed onto a surface in contact with it. This is particularly important for plasticized polymers like flexible PVC.



[Click to download full resolution via product page](#)

## Workflow for Migration Resistance Testing of Pigments in Polymers.

## Conclusion

Based on the available data, **Pigment Yellow 182** shows promise with good lightfastness and solvent resistance, particularly in paint and ink applications. However, a significant lack of quantitative performance data in key polymer matrices such as polyolefins, PVC, and engineering plastics makes it difficult to recommend for these applications without further testing.

In contrast, alternative pigments like Pigment Yellow 138, 151, 154, 180, 181, and 191 have well-documented and excellent performance characteristics, including high heat stability, superior lightfastness, and excellent migration resistance, making them reliable choices for a wide range of plastic applications.

For professionals developing new products, it is recommended to conduct in-house testing of **Pigment Yellow 182** in the specific polymer matrix and under the processing conditions of the intended application to determine its suitability. For applications requiring proven high performance, the alternative pigments listed in this guide offer a more established and reliable solution.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Pigment Yellow 182 [dyestuffintermediates.com]
- 2. specialchem.com [specialchem.com]
- To cite this document: BenchChem. [Performance comparison of Pigment Yellow 182 in different polymer matrices]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1619675#performance-comparison-of-pigment-yellow-182-in-different-polymer-matrices]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)